

triricinolein stereochemistry and isomeric forms

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Compound Focus: Triricinolein

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Structural Analysis & Stereochemistry

Triricinolein is the triacylglycerol formed from three molecules of **ricinoleic acid** esterified to a glycerol backbone [1]. The core of its stereochemistry lies in the ricinoleic acid chains and the glycerol center.

- **Stereocenters:** The molecular structure of **triricinolein** features **three stereocenters**, all with the **(R)-configuration** [2]. Each ricinoleic acid chain introduces a chiral center at the carbon bearing the **hydroxyl group**, specifically at position 12 [3]. The central carbon of the glycerol backbone can also be a stereogenic center, depending on the substitution pattern.
- **Molecular Formula and Weight:** The molecular formula is $C_{57}H_{104}O_9$, and it has a molecular weight of 933.43 g/mol [1]. Selected physical properties from chemical databases are summarized below.

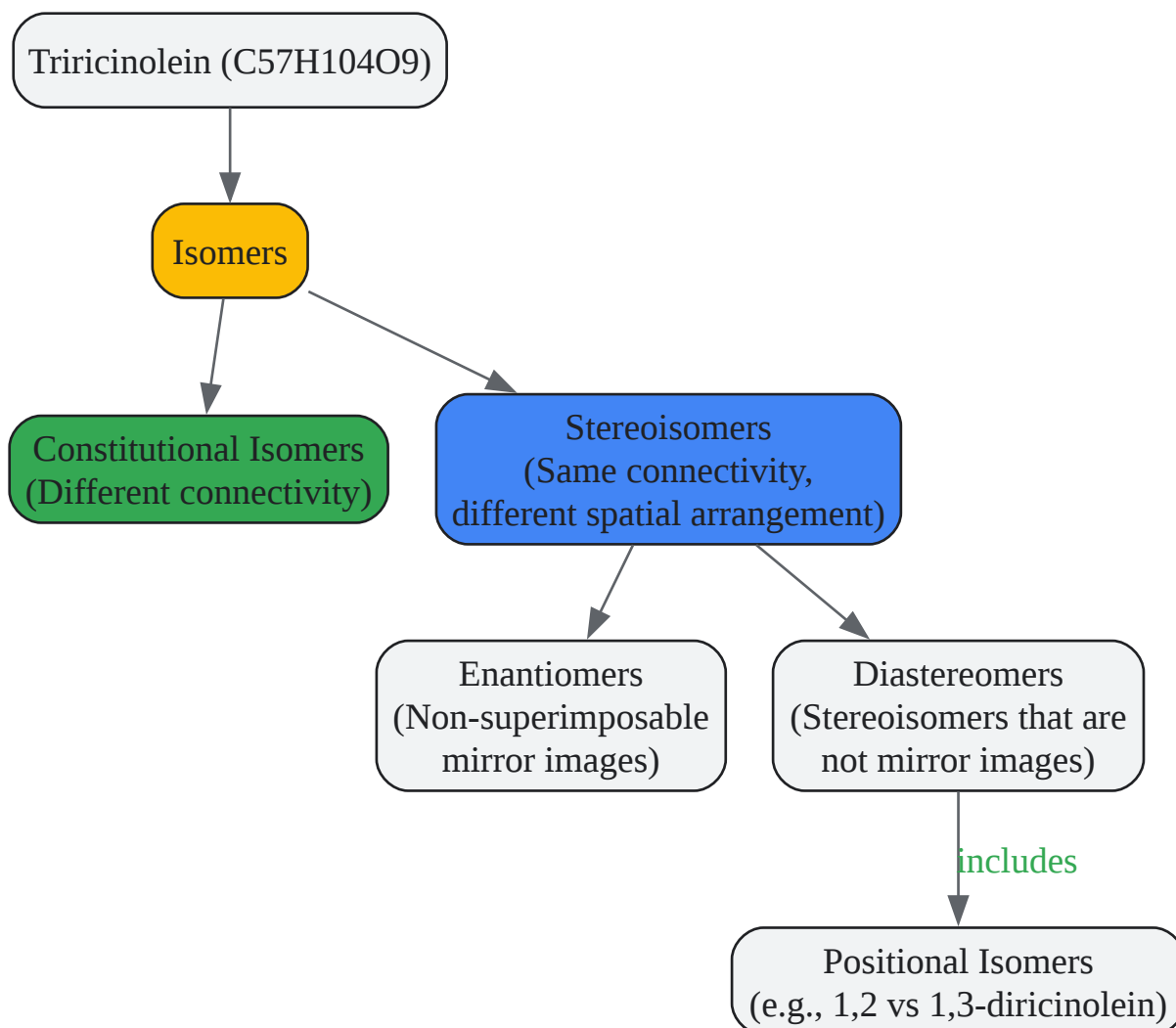
Property	Value / Description
Boiling Point	879.2 ± 65.0 °C (Predicted) [1]
Density	0.977 ± 0.06 g/cm ³ (Predicted) [1]
Physical Form	Colourless Oil [1]
Solubility	Slightly soluble in Acetone and Chloroform [1]
Storage	Amber Vial, Refrigerator (Light Sensitive) [1]

Isomeric Forms and Experimental Analysis

The isomeric landscape of **triricinolein** is complex, arising from both the configuration of its stereocenters and the positional arrangement of its fatty acid chains.

- **Types of Isomers:** As a molecule with multiple stereocenters, **triricinolein** can exist as several **stereoisomers** [4]. These are molecules with the same atomic connectivity but different spatial arrangements. Stereoisomers include:
 - **Enantiomers:** Non-superimposable mirror images.
 - **Diastereomers:** Stereoisomers that are not mirror images [4].
 - **Positional Isomers:** Refers to the location of the ricinoleate chains on the glycerol backbone (e.g., *sn*-1, *sn*-2, or *sn*-3 positions). Research distinguishes between **1,2(2,3)-diricinolein** and the **1,3-isomer** during enzymatic methanolysis of **triricinolein** [3].
- **Experimental Determination:**
 - **NMR Spectroscopy:** Nuclear Magnetic Resonance (NMR) is a powerful tool for determining the isomeric purity of **triricinolein** derivatives. One study used NMR to show that the purity of the 1,2(2,3)-diricinolein isomer versus the 1,3-isomer was **88% at a water activity (a_w) of 0.53**, compared to **71% at a_w of 0.11** [3].
 - **Polarimetry:** This technique measures the optical rotation of chiral molecules and is used to characterize enantiomers and determine **enantiomeric excess (% ee)**, a key metric for chiral purity [5]. While not directly mentioned for **triricinolein**, it is a standard method for such analyses.
 - **Enzymatic Specificity:** The stereochemical preferences of enzymes provide insight into isomer relationships. *Penicillium roquefortii* lipase (PRL) showed high selectivity in the methanolysis of **triricinolein**, favoring the production of 1,2(2,3)-diricinolein over the 1,3-isomer [3]. This enzymatic specificity is a practical demonstration of how the different isomeric forms are recognized and processed in chemical reactions.

The following diagram illustrates the logical relationship between the different isomeric forms of **triricinolein**, based on the principles of stereochemistry.



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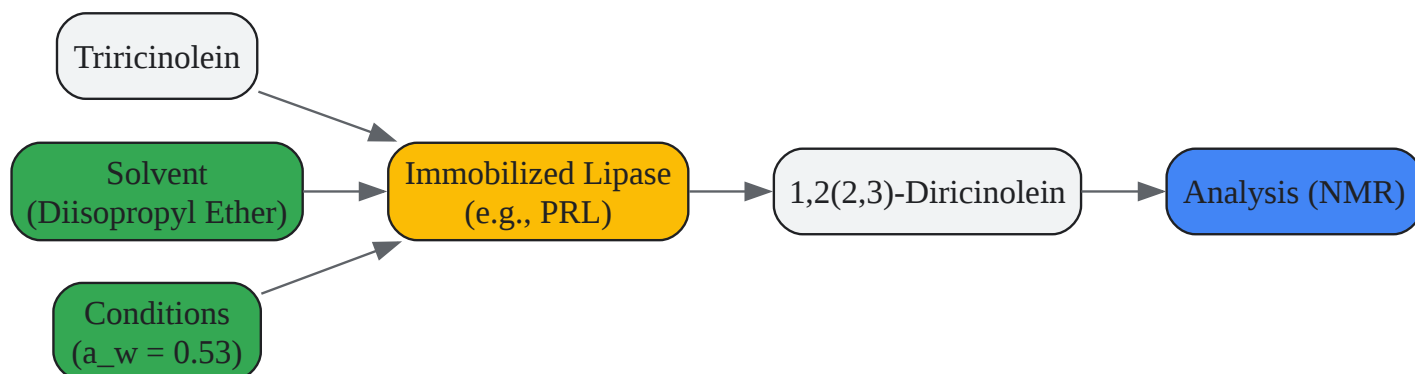
*Logical relationships between the isomeric forms of **triricinolein**.*

Research Techniques and Pathways

While the search results do not detail specific signaling pathways for **triricinolein**, they highlight relevant experimental workflows and the importance of pathway analysis in biological contexts.

- **Lipase-Catalyzed Methanolysis:** This is a key enzymatic method for modifying **triricinolein**. The general workflow for producing diricinolein, as cited in the literature, involves several optimized parameters [3]:
 - **Enzyme:** *Penicillium roquefortii* lipase (PRL) gave the highest yield and specificity.
 - **Solvent:** Diisopropyl ether (DIPE) was superior to n-hexane.

- **Water Activity:** An a_w of 0.53 was optimal for achieving high purity of the 1,2(2,3)-isomer.
- **Analysis:** The reaction is monitored by tracking the consumption of **triricinolein** and the formation of products like methyl ricinoleate and diricinolein over time (e.g., up to 48 hours) [3].



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*General workflow for the enzymatic production of diricinolein from **triricinolein**.*

- **Signaling Pathways in Context:** Although not directly linked to **triricinolein**, signal transduction pathways are fundamental to cellular communication and are a critical area for drug development. These pathways generally involve **signal reception**, **transduction**, and a **cellular response** [6]. For example, the **JAK-STAT** pathway is crucial for transmitting information from the cell membrane to the nucleus [6].

Further Research Directions

To complete a comprehensive whitepaper, the following areas require deeper investigation beyond the current search results:

- **Specific Signaling Pathways:** Investigate whether ricinoleic acid or its derivatives are known ligands for specific receptors (e.g., GPCRs) in biological systems.
- **Detailed NMR Protocols:** Locate experimental specifics for NMR, such as solvent systems, pulse sequences, and characteristic chemical shifts for each isomer.
- **Chromatographic Methods:** Research specific HPLC or GC methods with chiral stationary phases capable of resolving and quantifying **triricinolein**'s stereoisomers.

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